

Application Note & Protocol: Synthesis of Ethyl 3-(isopropylamino)propanoate

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Compound of Interest

Compound Name: Ethyl 3-(isopropylamino)propanoate

CAS No.: 16217-22-4

Cat. No.: B1280517

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Abstract: This document provides a comprehensive guide for the synthesis of **ethyl 3-(isopropylamino)propanoate**, a key intermediate in the production of various agrochemicals, such as the carbamate insecticide Benfuracarb.[1] The primary synthetic route detailed herein is the aza-Michael addition of isopropylamine to ethyl acrylate. This application note offers an in-depth exploration of the reaction mechanism, a detailed step-by-step laboratory protocol, methods for product characterization, and essential safety guidelines. The content is tailored for researchers, chemists, and professionals in the fields of chemical synthesis and drug development.

Introduction and Scientific Background

Ethyl 3-(isopropylamino)propanoate (CAS No: 16217-22-4) is a β -amino ester with the molecular formula $C_8H_{17}NO_2$. [1] Its structure incorporates a secondary amine and an ethyl ester, making it a versatile building block in organic synthesis. The most direct and efficient method for its preparation is the conjugate addition of isopropylamine to ethyl acrylate, a classic example of an aza-Michael reaction.[1]

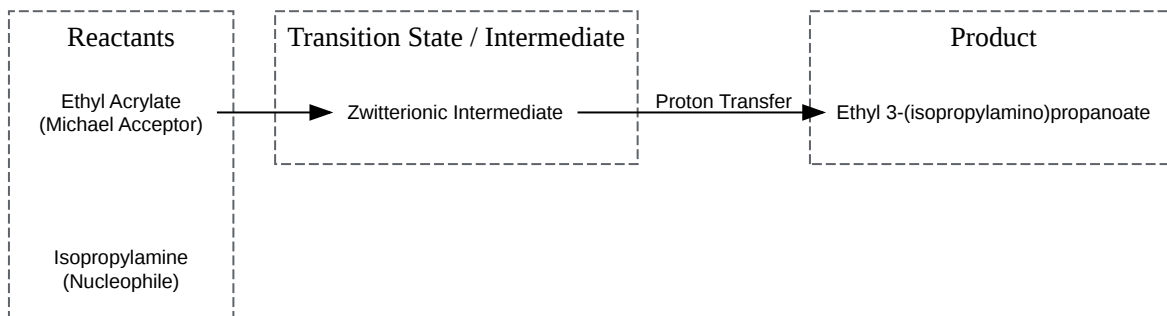
The aza-Michael addition is a fundamental carbon-nitrogen bond-forming reaction where a nitrogen nucleophile, such as an amine, adds to the β -carbon of an α,β -unsaturated carbonyl compound.^[2] This reaction is prized for its high atom economy, mild reaction conditions, and typically high yields, making it a cornerstone of industrial and laboratory synthesis of β -amino carbonyl compounds.^{[2][3]}

Reaction Mechanism: The Aza-Michael Addition

The synthesis proceeds via a nucleophilic conjugate addition mechanism. The key steps are as follows:

- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of isopropylamine (the nucleophile) attacks the electron-deficient β -carbon of ethyl acrylate (the Michael acceptor).
- **Intermediate Formation:** This attack breaks the π -bond of the alkene, pushing electrons to form a resonance-stabilized enolate intermediate.
- **Proton Transfer:** A proton is transferred from the newly formed ammonium ion to the α -carbon of the enolate. This step can be facilitated by another molecule of the amine reactant, which acts as a base, or by a protic solvent if present. This protonation step is typically the rate-controlling step for the addition of primary and secondary amines to acrylates.^[4]
- **Product Formation:** The final, stable product, **ethyl 3-(isopropylamino)propanoate**, is formed.

Primary amines, like isopropylamine, react faster than the resulting secondary amine product, which minimizes the potential for a second addition to form a tertiary amine, thus ensuring high selectivity for the desired mono-adduct.^[5]



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Caption: Mechanism of the aza-Michael addition reaction.

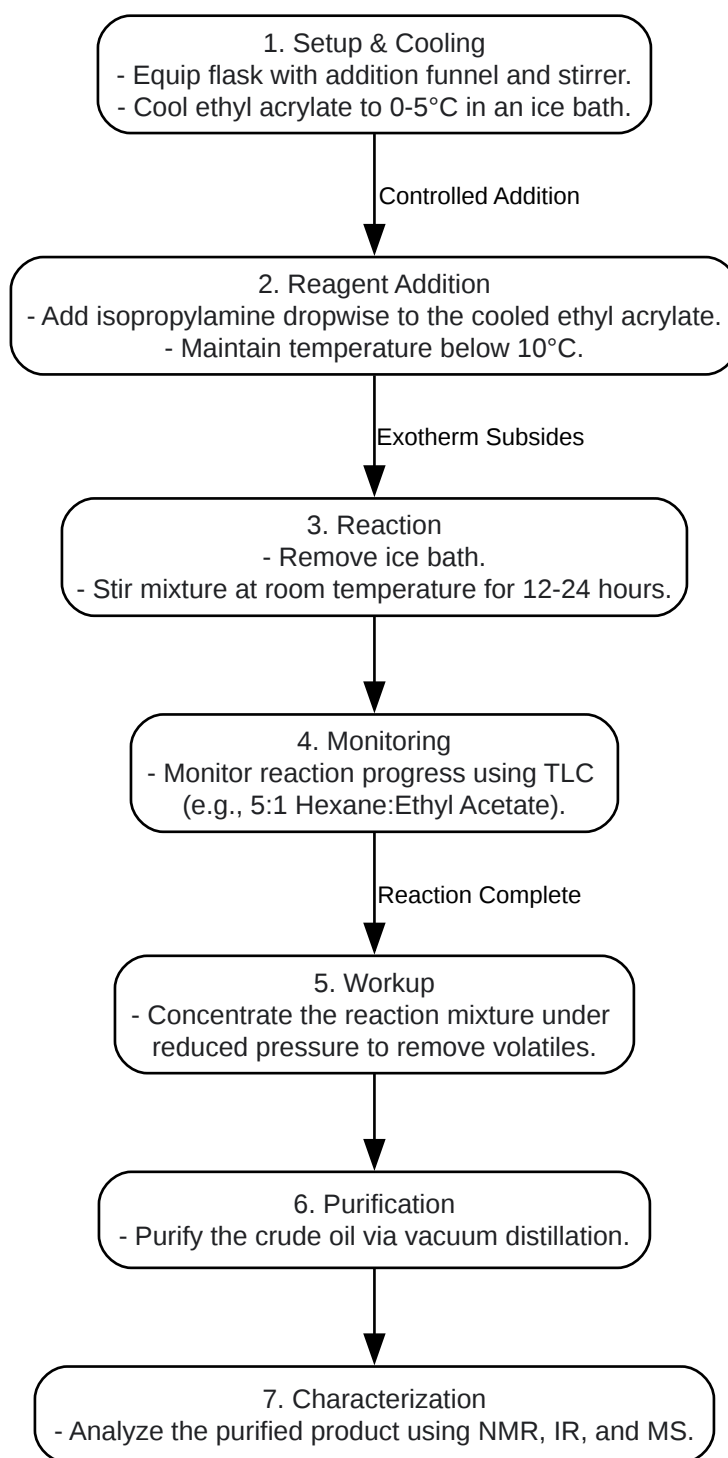
Experimental Protocol

This protocol describes the synthesis of **ethyl 3-(isopropylamino)propanoate** on a laboratory scale. The reaction is exothermic and requires careful temperature control during the initial addition phase.

Reagent and Equipment Data

Reagent	Formula	MW (g/mol)	Boiling Point (°C)	Density (g/mL)	Hazards
Isopropylamine	C3H9N	59.11	32-34	0.688	Highly Flammable, Corrosive, Severe Skin/Eye Damage[6][7]
Ethyl Acrylate	C5H8O2	100.12	99	0.923	Highly Flammable, Toxic, Skin/Respiratory Irritant[8][9]
Product	Formula	MW (g/mol)	Boiling Point (°C)	Density (g/mL)	Notes
Ethyl 3-(isopropylamino)propanoate	C8H17NO2	159.23	249.7 (at 760 mmHg)	~0.9-1.0	Assumed irritant.

Step-by-Step Procedure



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Caption: Workflow for the synthesis and purification.

- Reaction Setup: Equip a 250 mL three-necked round-bottom flask with a magnetic stirrer, a pressure-equalizing dropping funnel, and a reflux condenser with a nitrogen inlet. Ensure the

system is under a dry, inert atmosphere (e.g., nitrogen).[10]

- **Reagent Charging:** Charge the flask with ethyl acrylate (e.g., 50.0 g, 0.50 mol). Begin stirring and cool the flask in an ice-water bath to 0-5°C.
- **Amine Addition:** Add isopropylamine (e.g., 32.5 g, 0.55 mol, 1.1 equivalents) to the dropping funnel. Add the isopropylamine dropwise to the stirred ethyl acrylate over a period of 60-90 minutes. Crucial: Monitor the internal temperature closely and maintain it below 10°C to control the exothermic reaction and prevent unwanted side reactions.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 12-24 hours.
- **Monitoring:** The reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to confirm the consumption of the starting materials.
- **Workup:** Once the reaction is complete, remove the excess isopropylamine and any other volatile components by concentrating the mixture on a rotary evaporator.
- **Purification:** The resulting crude oil is purified by vacuum distillation to yield **ethyl 3-(isopropylamino)propanoate** as a colorless liquid.[11] Alternatively, for smaller scales or higher purity requirements, purification can be achieved via column chromatography on silica gel.[12]

Typical Reaction Parameters

Parameter	Value / Condition	Rationale
Stoichiometry	~1.0 : 1.1 (Acrylate : Amine)	A slight excess of the more volatile amine helps drive the reaction to completion.
Temperature	0-10°C (addition), RT (reaction)	Controls the initial exotherm; room temperature is sufficient for the reaction to proceed. [10]
Reaction Time	12 - 24 hours	Allows the reaction to proceed to completion at room temperature.
Solvent	Neat (Solvent-free)	The reaction is often efficient without a solvent, which is environmentally favorable. [3]
Expected Yield	> 85%	The aza-Michael addition is typically a high-yielding reaction.

Product Characterization

Confirmation of the product structure and purity is achieved through standard spectroscopic techniques.

Technique	Expected Results for Ethyl 3-(isopropylamino)propanoate
^1H NMR	δ ~4.1 (q, 2H, $-\text{OCH}_2\text{CH}_3$), ~2.8 (sept, 1H, $-\text{CH}(\text{CH}_3)_2$), ~2.7 (t, 2H, $-\text{NHCH}_2-$), ~2.4 (t, 2H, $-\text{CH}_2\text{CO}_2-$), ~1.2 (t, 3H, $-\text{OCH}_2\text{CH}_3$), ~1.0 (d, 6H, $-\text{CH}(\text{CH}_3)_2$)
^{13}C NMR	δ ~172 (C=O), ~60 ($-\text{OCH}_2-$), ~49 ($-\text{CH}(\text{CH}_3)_2$), ~45 ($-\text{NHCH}_2-$), ~35 ($-\text{CH}_2\text{CO}_2-$), ~23 ($-\text{CH}(\text{CH}_3)_2$), ~14 ($-\text{OCH}_2\text{CH}_3$)
IR (Infrared)	~3300-3400 cm^{-1} (N-H stretch, secondary amine), ~2850-2980 cm^{-1} (C-H stretch, aliphatic), ~1735 cm^{-1} (C=O stretch, ester)[13]
MS (Mass Spec)	Expected $[\text{M}+\text{H}]^+$ at m/z = 160.13

Safety Precautions and Handling

This procedure must be conducted in a well-ventilated chemical fume hood by trained personnel.

- Personal Protective Equipment (PPE): Always wear safety goggles, a flame-retardant lab coat, and appropriate chemical-resistant gloves (e.g., nitrile or neoprene).[6][14]
- Reagent Hazards:
 - Isopropylamine: Is a highly flammable and corrosive liquid.[7] It can cause severe skin and eye burns and is harmful if inhaled. Keep away from heat, sparks, and open flames.[6]
 - Ethyl Acrylate: Is a flammable liquid and vapor that is toxic and a suspected carcinogen.[8] It is a lachrymator and can cause severe irritation to the skin, eyes, and respiratory tract. [9] Prevent static discharge by grounding and bonding containers and equipment.[14]
- Emergency Procedures:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[7]

- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Spills: Absorb small spills with an inert material (e.g., sand or vermiculite) and place in a sealed container for disposal.^[9] Eliminate all ignition sources.
- Waste Disposal: Dispose of all chemical waste in accordance with local, state, and federal regulations.

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